

Essential Safety and Logistical Information for Handling Methallyl Acetate

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Compound of Interest

Compound Name: *Methallyl acetate*

Cat. No.: *B1362551*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling volatile and flammable compounds like **Methallyl acetate**. This document provides a comprehensive guide to the necessary personal protective equipment (PPE), safe handling procedures, and disposal protocols to minimize risks and ensure a secure working environment.

Quantitative Data Summary

A clear understanding of a chemical's physical and safety properties is the foundation of safe handling. The following table summarizes key quantitative data for **Methallyl acetate**.

Property	Value	References
CAS Number	820-71-3	[1] [2]
Molecular Formula	C6H10O2	[2] [3] [4]
Molecular Weight	114.14 g/mol	[2] [3] [4]
Boiling Point	122°C at 760 mmHg	[4]
Density	0.906 g/cm³	[2] [4]
Flash Point	10°C (lit.) / 35°C	[2] [5]
Vapor Pressure	14.2 mmHg at 25°C	[5] [6]
Occupational Exposure Limits (OSHA PEL, NIOSH REL, ACGIH TLV)	Not Available	[1]

Hazard Identification and Personal Protective Equipment (PPE)

Methallyl acetate is classified as a Category 3 flammable liquid and vapor.[\[1\]](#)[\[3\]](#) It can cause skin and eye irritation.[\[1\]](#)[\[5\]](#) Therefore, stringent adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment:

- Eye and Face Protection:
 - Wear tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[\[7\]](#)
 - A face shield should be worn over safety glasses when there is a significant risk of splashing or a highly exothermic reaction.[\[8\]](#)
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves. While specific breakthrough times for **Methallyl acetate** are not readily available, disposable nitrile gloves offer broad short-term

protection.[8] Always inspect gloves for degradation before use and replace them immediately if contaminated.[9]

- Protective Clothing: Wear a flame-resistant lab coat and impervious clothing to prevent skin contact.[7] Ensure the lab coat is buttoned and fits properly.[8] Long pants and closed-toe, closed-heel shoes are required.[8]
- Respiratory Protection:
 - Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhaling vapors.[1][7]
 - If exposure limits are likely to be exceeded or if irritation occurs, a NIOSH-approved full-face respirator is necessary.[7] Respirator use requires a formal program, including fit testing and medical evaluation.[8]

Experimental Protocol: Safe Handling and Disposal Workflow

Adherence to a strict, step-by-step protocol is crucial for minimizing exposure and preventing accidents.

1. Preparation and Engineering Controls:

- Before handling, ensure that a safety shower and eyewash station are readily accessible and in good working order.[10]
- Work exclusively in a properly functioning chemical fume hood to ensure adequate ventilation.[1]
- Remove all potential sources of ignition from the work area, including open flames, hot plates, and spark-producing equipment.[1][2][7]
- Use explosion-proof electrical and ventilating equipment.[1][2][7]
- Ensure all containers and receiving equipment are properly grounded and bonded to prevent static discharge.[1][2][7]

2. Handling **Methyl Acetate**:

- Don the appropriate PPE as outlined above.
- Keep the container tightly closed when not in use.[1][2]

- Use only non-sparking tools when opening and handling containers.[2][7]
- Avoid all personal contact with the substance, including skin and eye contact, and inhalation of vapors.[1]
- Do not eat, drink, or smoke in the handling area.[1]
- Wash hands thoroughly with soap and water after handling.[1]

3. Storage:

- Store **Methallyl acetate** in a tightly sealed container in a cool, dry, and well-ventilated area. [1][2][7]
- Store away from incompatible materials, such as strong oxidizing agents, and sources of ignition.[1]

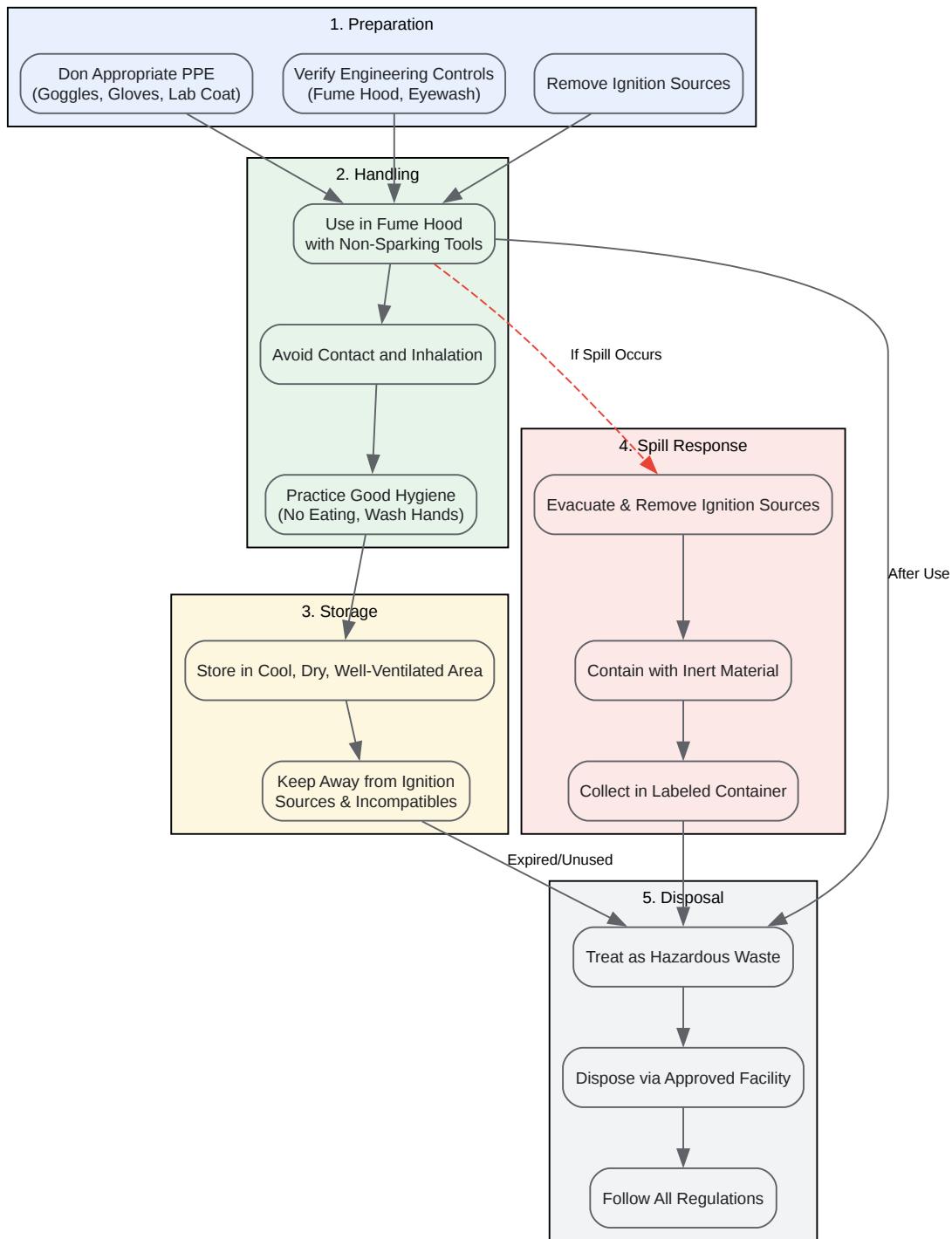
4. Accidental Spill Response:

- In the event of a spill, immediately evacuate non-essential personnel and remove all ignition sources.[1]
- Ensure the area is well-ventilated.[1]
- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., sand, vermiculite).[1]
- Collect the absorbed material into a suitable, labeled container for disposal.[1]
- Prevent the spill from entering drains or waterways.[1]

5. Disposal Plan:

- All waste containing **Methallyl acetate** must be treated as hazardous waste.
- Dispose of the chemical and any contaminated materials in a designated, approved waste disposal plant.[1][2][7]
- Follow all local, state, and federal regulations for hazardous waste disposal.[1] Do not mix with other waste streams unless explicitly permitted.[11]

Workflow for Safe Handling and Disposal



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Caption: Workflow for handling and disposal of **Methylallyl acetate**.

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